

# Application Notes and Protocols: CAY10535

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## Compound of Interest

Compound Name: CAY10535

Cat. No.: B110716

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These application notes provide detailed guidelines for the proper handling, storage, and use of **CAY10535**, a selective antagonist of the TP $\beta$  isoform of the human thromboxane A2 (TXA2) receptor.

## Compound Information

Property	Value	Reference
Formal Name	N-[[[(1,1-dimethylethyl)amino]carbonyl]-2-(3-methoxyphenoxy)-5-nitro-benzenesulfonamide	[1]
CAS Number	945716-28-9	[1]
Molecular Formula	C18H21N3O7S	[1]
Formula Weight	423.4 g/mol	[1]
Purity	≥98%	[1][2]
Formulation	A crystalline solid	[1][2]
UV/Vis. $\lambda_{\text{max}}$	294 nm	[1]

## Handling and Storage

**CAY10535** should be handled by qualified individuals trained in laboratory safety procedures. It is recommended to review the complete Safety Data Sheet (SDS) before use.

### 2.1. Safety Precautions

- Hazardous nature: This compound should be considered hazardous until further information is available.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, eye protection (safety glasses or face shield), and a lab coat.[\[3\]](#)
- Ventilation: Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation.
- Avoid contact: Do not ingest, inhale, or allow contact with skin and eyes.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

### 2.2. Storage Conditions

Condition	Recommendation	Stability	Reference
Long-Term Storage (As Supplied)	Store at -20°C in a tightly sealed container.	≥ 2 years	<a href="#">[2]</a>
Stock Solutions (in Organic Solvent)	Aliquot and store at -20°C. Purge with an inert gas before sealing.	Not specified, but long-term storage is implied.	<a href="#">[2]</a>
Aqueous Solutions	Prepare fresh for each experiment. Do not store for more than one day.	Unstable	<a href="#">[2]</a>

## Solubility and Solution Preparation

### 3.1. Solubility Data

Solvent	Approximate Solubility	Reference
Dimethylformamide (DMF)	20 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	20 mg/mL	[1]
Ethanol	10 mg/mL	[1]
DMF:PBS (pH 7.2) (1:3)	0.25 mg/mL	[1][2]

### 3.2. Protocol for Preparing a Stock Solution (10 mM in DMSO)

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need 4.234 mg of **CAY10535** (Formula Weight: 423.4 g/mol ).
- Weigh the compound: Carefully weigh the required amount of **CAY10535** solid.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the solid.
- Ensure complete dissolution: Vortex or sonicate briefly until the solid is completely dissolved.
- Store properly: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

### 3.3. Protocol for Preparing an Aqueous Working Solution

Due to its limited aqueous solubility, it is recommended to first dissolve **CAY10535** in an organic solvent before diluting with an aqueous buffer.[2]

- Prepare a high-concentration stock: Prepare a stock solution in 100% DMF.
- Dilute with buffer: Dilute the DMF stock solution with the aqueous buffer of choice (e.g., PBS, pH 7.2) to the desired final concentration. For example, to achieve a final concentration of 0.25 mg/mL, a 1:3 dilution of a DMF stock into PBS can be used.[1][2]
- Use immediately: Aqueous solutions of **CAY10535** should be used on the same day they are prepared.[2]

## Biological Activity and Mechanism of Action

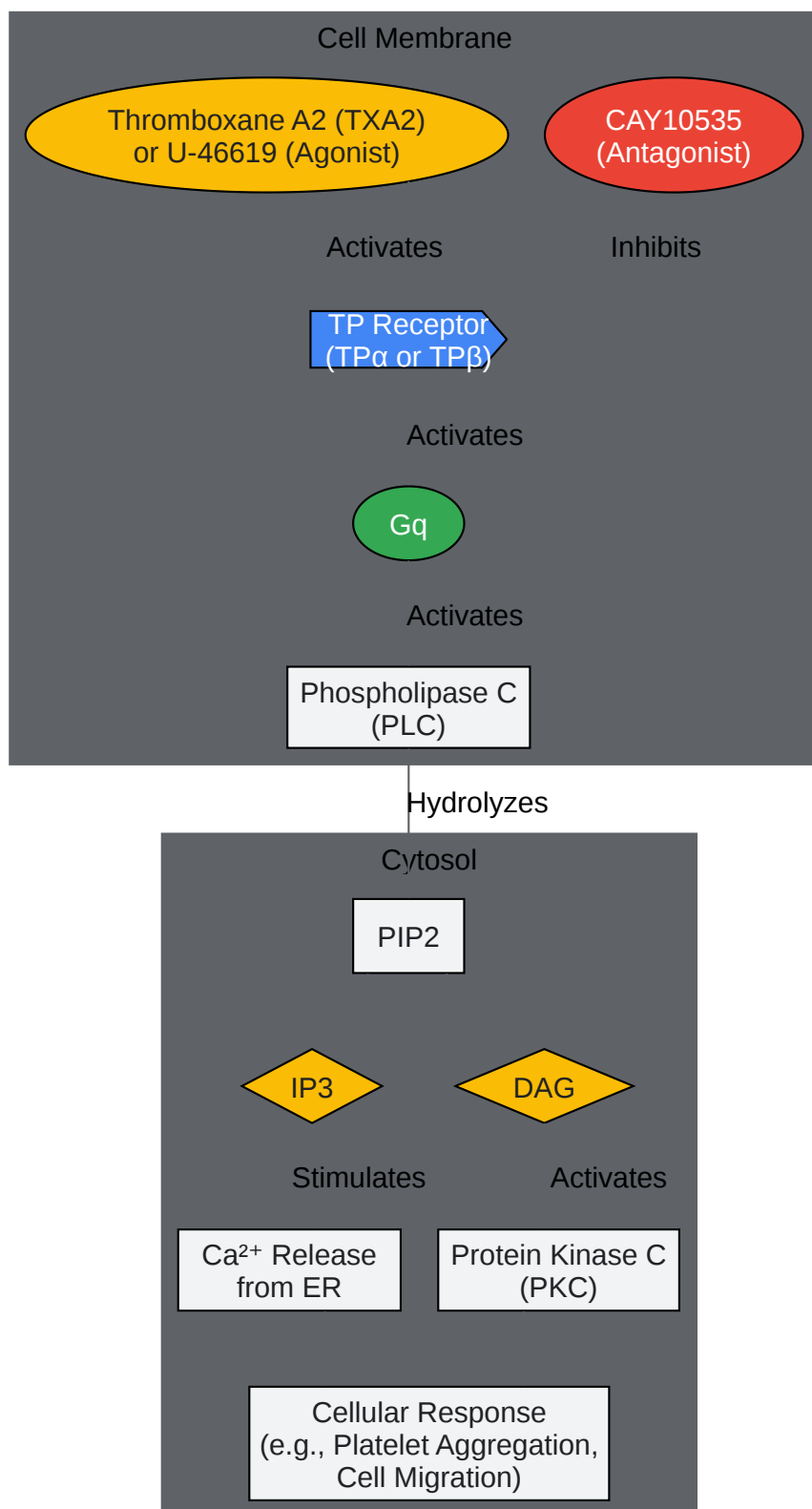
**CAY10535** is a selective antagonist of the thromboxane A2 (TXA2) receptor isoform TP $\beta$ .<sup>[1]</sup> The TXA2 receptor is a G protein-coupled receptor (GPCR) that mediates the actions of TXA2. <sup>[1]</sup> The two main isoforms, TP $\alpha$  and TP $\beta$ , have distinct physiological roles. TP $\alpha$  is predominantly found in platelets, while TP $\beta$  is associated with vascular endothelial growth factor-induced endothelial cell differentiation and migration.<sup>[1]</sup>

**CAY10535** exhibits approximately 20-fold selectivity for TP $\beta$  over TP $\alpha$ .<sup>[1]</sup>

### 4.1. In Vitro Activity

Assay	Target	Agonist	IC50	Reference
Ca2+ Mobilization	TP $\beta$	U-46619	99 nM	<sup>[1]</sup>
Ca2+ Mobilization	TP $\alpha$	U-46619	1,970 nM	<sup>[1]</sup>
Platelet Aggregation	Platelet TP receptors (predominantly TP $\alpha$ )	U-46619	985 nM	<sup>[1]</sup>

### 4.2. Signaling Pathway



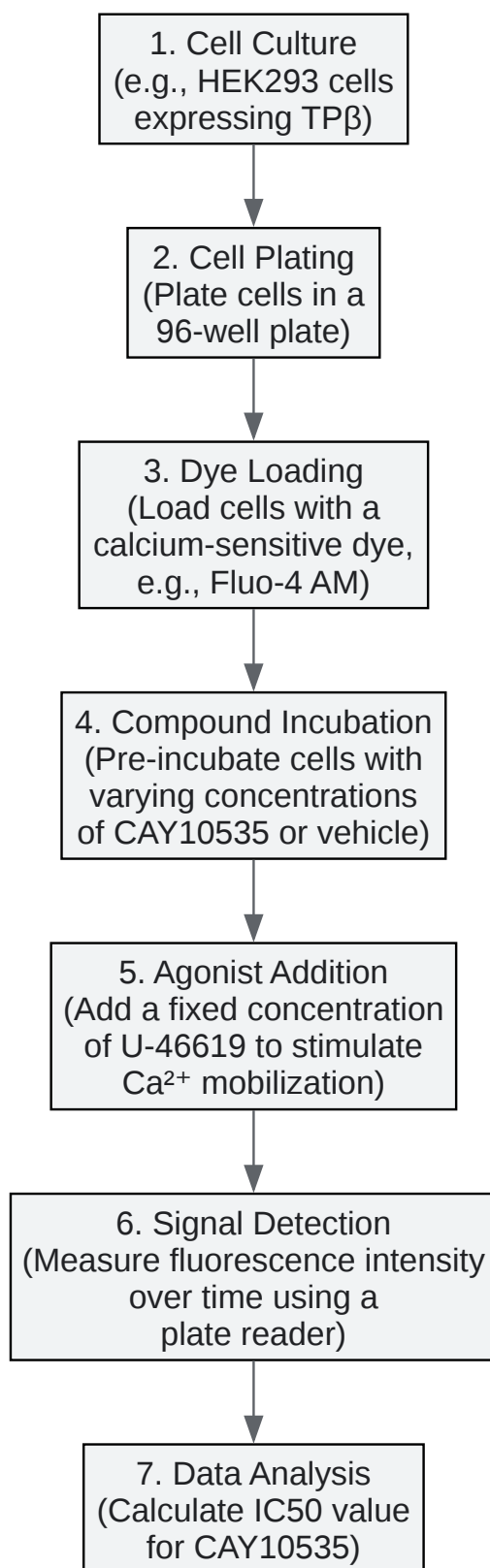
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Caption: Thromboxane A2 (TXA2) receptor signaling pathway and point of inhibition by **CAY10535**.

## Experimental Protocols

### 5.1. Protocol: In Vitro Calcium Mobilization Assay

This protocol provides a general framework for assessing the antagonist activity of **CAY10535** on TP $\beta$ -expressing cells.



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- To cite this document: BenchChem. [Application Notes and Protocols: CAY10535]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110716#handling-and-storage-of-cay10535-compound]

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